

Commercial Availability and Synthetic Utility of 5-Hexen-2-one: A Technical Guide

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Compound of Interest

Compound Name: 5-Hexen-2-one

Cat. No.: B094416

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Abstract

5-Hexen-2-one, a versatile bifunctional organic compound, serves as a valuable building block in synthetic chemistry. Its ketone and terminal alkene functionalities offer dual points for molecular elaboration, making it an attractive precursor for the synthesis of a variety of acyclic and heterocyclic structures. This technical guide provides a comprehensive overview of the commercial availability of **5-Hexen-2-one**, including a survey of global suppliers, typical purity levels, and packaging options. Furthermore, it delves into the synthetic utility of this compound by providing a representative synthetic protocol and a general purification methodology. Potential applications in drug discovery are highlighted through a discussion of its reactivity in key organic transformations and a hypothesized interaction with a significant biological signaling pathway.

Commercial Availability and Suppliers

5-Hexen-2-one is readily available from a multitude of chemical suppliers worldwide, catering to both research and bulk quantity requirements. The compound is typically offered at purities of 98% or higher, as determined by gas chromatography (GC).

Below is a summary of major suppliers and their typical offerings. Please note that pricing and availability are subject to change and should be confirmed with the respective suppliers.

Supplier	Region(s) Served	Typical Purity	Available Quantities
Sigma-Aldrich (Merck)	Global	≥99%	5 g, 25 g, 100 g [1]
Thermo Fisher Scientific	Global	98%	5 g, 20 mL, 25 g [2] [3] [4]
TCI (Tokyo Chemical Industry)	Global	>98.0% (GC)	5 g, 25 g [5] [6] [7]
Biosynth	Global	Not specified	2 g, 5 g (custom quote) [8]
Santa Cruz Biotechnology	Global	Not specified	Custom quantities [9]
Chemos GmbH & Co. KG	Europe	Not specified	Inquire for details [10]
Pol-Aura	Europe	98%	Inquire for details [11]
Matrix Fine Chemicals	Europe	Not specified	Inquire for details [12]

Physicochemical Properties

Property	Value
CAS Number	109-49-9 [13]
Molecular Formula	C ₆ H ₁₀ O [13]
Molecular Weight	98.14 g/mol [13]
Appearance	Colorless to light yellow liquid [2]
Boiling Point	128-129 °C (lit.) [1]
Density	0.847 g/mL at 25 °C (lit.) [1]
Refractive Index	n _{20/D} 1.419 (lit.) [1]
Flash Point	24 °C (75.2 °F) - closed cup [1]

Representative Synthesis Protocol

While numerous synthetic routes to **5-hexen-2-one** exist, a common and illustrative approach involves the alkylation of a β -ketoester followed by decarboxylation. The following protocol is adapted from a verified procedure for a structurally similar compound and serves as a representative example.[14]

Reaction Scheme:



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Caption: General synthesis scheme for **5-Hexen-2-one**.

Materials:

- Ethyl acetoacetate
- Sodium ethoxide (NaOEt)
- Absolute ethanol (EtOH)
- Allyl bromide
- Hydrochloric acid (HCl)
- Sodium chloride (NaCl)
- Anhydrous magnesium sulfate (MgSO_4)
- Diethyl ether

Procedure:

- Enolate Formation: In a round-bottom flask equipped with a reflux condenser and a dropping funnel, a solution of sodium ethoxide in absolute ethanol is prepared. The flask is cooled in

an ice bath, and ethyl acetoacetate is added dropwise with stirring to form the sodium enolate.

- **Alkylation:** Allyl bromide is then added dropwise to the stirred solution. After the addition is complete, the reaction mixture is gently refluxed for 2-3 hours to ensure complete alkylation.
- **Work-up and Saponification:** After cooling to room temperature, the solvent is removed under reduced pressure. The residue is dissolved in water and extracted with diethyl ether to remove any unreacted starting materials. The aqueous layer, containing the saponified intermediate, is then acidified with dilute hydrochloric acid.
- **Decarboxylation:** The acidified aqueous solution is heated to induce decarboxylation, leading to the formation of **5-hexen-2-one**. The product may be isolated by steam distillation or solvent extraction.
- **Purification:** The crude product is dried over anhydrous magnesium sulfate and purified by fractional distillation under atmospheric pressure.

General Purification Protocol

For achieving high purity, particularly for applications in drug development and synthesis of complex molecules, column chromatography is a standard and effective method.

Materials:

- Crude **5-Hexen-2-one**
- Silica gel (230-400 mesh)
- Hexane
- Ethyl acetate
- Glass chromatography column
- Eluent reservoir
- Fraction collection tubes

Procedure:

- Column Packing: A slurry of silica gel in a non-polar solvent (e.g., hexane) is prepared and carefully poured into the chromatography column. The silica gel is allowed to settle, and the column is flushed with the eluent (a mixture of hexane and ethyl acetate, with the polarity optimized by thin-layer chromatography).
- Sample Loading: The crude **5-Hexen-2-one** is dissolved in a minimal amount of the eluent and carefully loaded onto the top of the silica gel bed.
- Elution: The eluent is passed through the column under gravity or with gentle positive pressure.
- Fraction Collection: Fractions are collected sequentially and analyzed by thin-layer chromatography to identify those containing the pure product.
- Solvent Removal: The fractions containing the pure **5-Hexen-2-one** are combined, and the solvent is removed under reduced pressure using a rotary evaporator to yield the purified product.

Synthetic Utility and Potential Applications in Drug Development

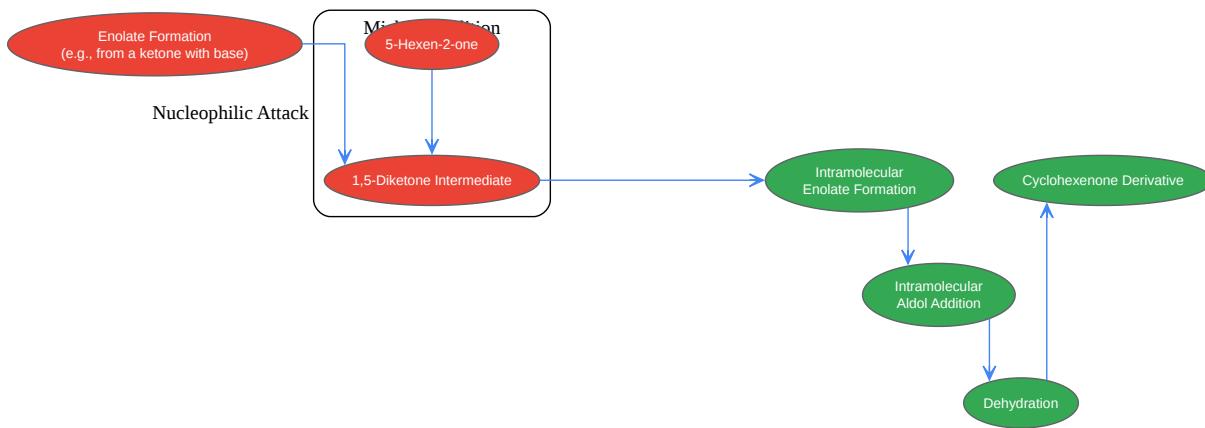
The dual functionality of **5-hexen-2-one** makes it a versatile synthon for the construction of more complex molecules. The terminal alkene can participate in a variety of reactions, including hydroboration-oxidation, epoxidation, and ozonolysis, while the ketone functionality allows for nucleophilic additions, alpha-functionalization, and condensation reactions.

Intramolecular Cyclization and the Robinson Annulation

A particularly powerful application of **5-hexen-2-one** in the synthesis of cyclic compounds is its potential use in intramolecular reactions. For instance, under appropriate conditions, the enolate of **5-hexen-2-one** can undergo an intramolecular Michael addition to the terminal alkene, leading to the formation of a five-membered ring.

Furthermore, **5-hexen-2-one** can serve as a key component in the Robinson annulation, a classic and powerful method for the formation of six-membered rings. This reaction sequence

involves a Michael addition followed by an intramolecular aldol condensation.[15][16][17] While a specific protocol with **5-hexen-2-one** as the Michael acceptor is not readily available in the literature, the following workflow illustrates the logical steps for such a transformation with a generic enolate donor.



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Caption: Logical workflow for a Robinson annulation using **5-Hexen-2-one**.

This powerful ring-forming strategy is widely used in the synthesis of steroids, terpenes, and other natural products with significant biological activity, highlighting the potential of **5-hexen-2-one** as a valuable starting material in drug discovery programs.

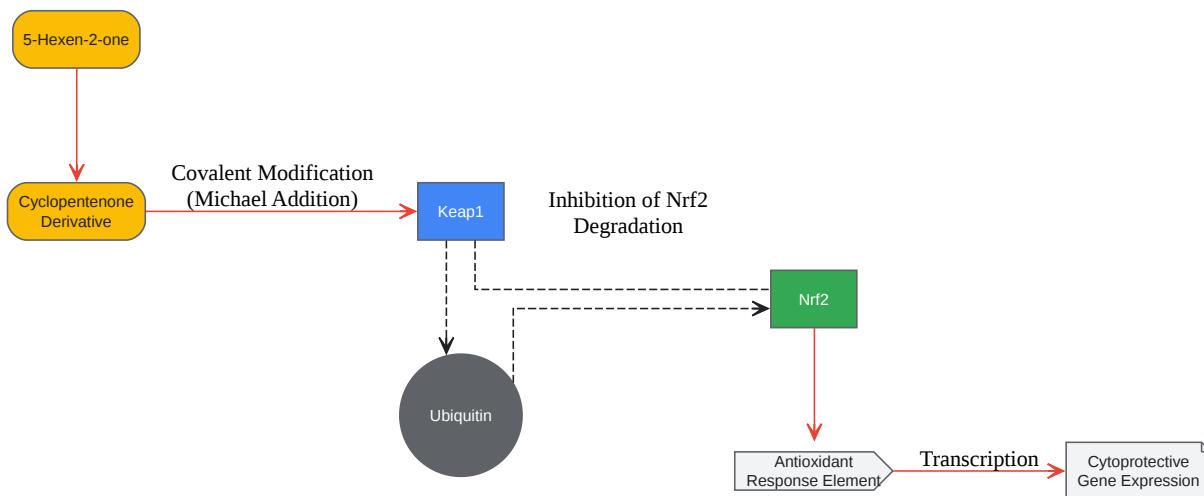
Hypothesized Interaction with the Keap1-Nrf2 Signaling Pathway

While direct evidence for the interaction of **5-hexen-2-one** with specific biological pathways is limited, its chemical structure suggests a potential for such interactions. The product of an

intramolecular cyclization of **5-hexen-2-one** would be a cyclopentenone derivative, a class of compounds known to be reactive Michael acceptors.

The Keap1-Nrf2 signaling pathway is a critical regulator of cellular responses to oxidative stress. Keap1 contains reactive cysteine residues that can be modified by electrophiles, leading to the release and activation of the transcription factor Nrf2. Nrf2 then promotes the expression of antioxidant and cytoprotective genes.

It is hypothesized that a cyclized derivative of **5-hexen-2-one**, as an α,β -unsaturated ketone, could act as a Michael acceptor and covalently modify Keap1, thereby activating the Nrf2 pathway. This is a common mechanism for a number of small molecule activators of this pathway, which are of interest in the development of therapies for diseases associated with oxidative stress.



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Caption: Hypothesized modulation of the Keap1-Nrf2 pathway by a cyclized derivative of **5-Hexen-2-one**.

Conclusion

5-Hexen-2-one is a commercially accessible and synthetically versatile building block with significant potential for applications in organic synthesis and drug discovery. Its dual reactivity allows for a wide range of chemical transformations, including the construction of complex cyclic systems. While further research is needed to fully elucidate its biological activities, its chemical properties suggest that it and its derivatives are promising candidates for the development of novel therapeutic agents. This guide provides a foundational resource for researchers interested in exploring the utility of **5-Hexen-2-one** in their scientific endeavors.

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